

5-Ethyl-5-methyldecane CAS number and registry information

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Compound of Interest

Compound Name: 5-Ethyl-5-methyldecane

Cat. No.: B092373

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An In-depth Technical Guide to 5-Ethyl-5-methyldecane

This technical guide provides a comprehensive overview of the chemical and physical properties, registry information, and potential synthetic routes for **5-Ethyl-5-methyldecane**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Registry Information and Chemical Identifiers

5-Ethyl-5-methyldecane is a saturated, branched-chain alkane. Its fundamental registry information and chemical identifiers are summarized below.

Identifier	Value	Citation
CAS Number	17312-74-2	[1][2][3]
Molecular Formula	C13H28	[1][2]
Molecular Weight	184.36 g/mol	[1]
IUPAC Name	5-ethyl-5-methyldecane	[1]
Canonical SMILES	<chem>CCCCC(C)(CC)CCCC</chem>	[1][2]
InChI	InChI=1S/C13H28/c1-5-8-10-12-13(4,7-3)11-9-6-2/h5-12H2,1-4H3	[1][2]
InChIKey	METKQCZZZVWWCD-UHFFFAOYSA-N	[1]

Physicochemical Properties

The known physical and chemical properties of **5-Ethyl-5-methyldecane** are presented in the following table. It is important to note that while these values are reported in chemical databases, detailed experimental protocols for their determination are not readily available in the cited literature.

Property	Value	Citation
Density	0.758 g/cm ³	
Boiling Point	219.7 °C at 760 mmHg	
Flash Point	83 °C	
Refractive Index	1.425	
Vapor Pressure	0.174 mmHg at 25°C	

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and identification of chemical compounds. While full, high-resolution spectra for **5-Ethyl-5-methyldecane** require subscription access to specialized databases, key mass spectrometry data from the National Institute of Standards and Technology (NIST) database is publicly available.

Gas Chromatography-Mass Spectrometry (GC-MS) The PubChem entry for **5-Ethyl-5-methyldecane** lists GC-MS data from the NIST Mass Spectrometry Data Center.^[1] The most prominent peaks in the mass spectrum are summarized below.

m/z	Description
57	Top Peak
71	2nd Highest Peak
43	3rd Highest Peak

Nuclear Magnetic Resonance (NMR) and Infrared (IR) Spectroscopy Thumbnails and references to ¹³C NMR and vapor phase IR spectra are available on databases such as PubChem and SpectraBase.^{[1][4]} However, detailed experimental parameters such as solvent, instrument frequency, and sample preparation are not provided in the publicly accessible information.

Experimental Protocols

Proposed Synthesis of **5-Ethyl-5-methyldecane**

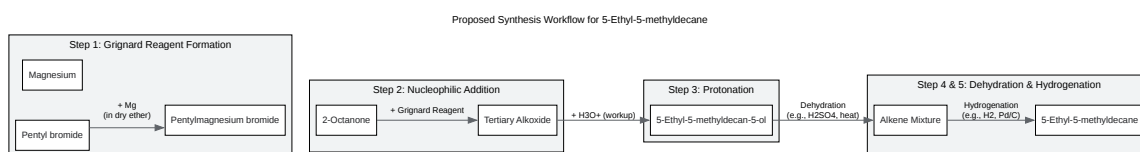
A specific, detailed experimental protocol for the synthesis of **5-Ethyl-5-methyldecane** is not described in the surveyed literature. However, a plausible and common method for the synthesis of tertiary alkanes involves a Grignard reaction to create the quaternary carbon center, followed by dehydration and hydrogenation.^{[5][6][7]}

A potential synthetic route could involve the reaction of a Grignard reagent, such as pentylmagnesium bromide, with a ketone, like 2-octanone. This would form the tertiary alcohol, 5-ethyl-5-methyldecane-5-ol. Subsequent dehydration of the alcohol would yield a mixture of alkenes, which could then be hydrogenated to the final alkane product.

General Methodology for Grignard Reaction Synthesis of a Tertiary Alcohol:

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, magnesium turnings are placed in anhydrous diethyl ether under a nitrogen atmosphere. The corresponding alkyl halide (e.g., 1-bromopentane) is dissolved in anhydrous diethyl ether and added dropwise to the magnesium suspension to initiate the formation of the Grignard reagent.[5]
- **Reaction with Ketone:** The ketone (e.g., 2-octanone), dissolved in anhydrous diethyl ether, is then added dropwise to the Grignard reagent at a controlled temperature (often 0 °C). The reaction mixture is typically stirred for several hours at room temperature to ensure complete reaction.[6]
- **Workup:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride or dilute acid. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over an anhydrous salt (e.g., MgSO_4), filtered, and the solvent is removed under reduced pressure to yield the crude tertiary alcohol.[8]

The subsequent steps of dehydration and hydrogenation would follow standard organic chemistry procedures.



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Caption: Proposed synthesis of **5-Ethyl-5-methyldecane** via a Grignard reaction.

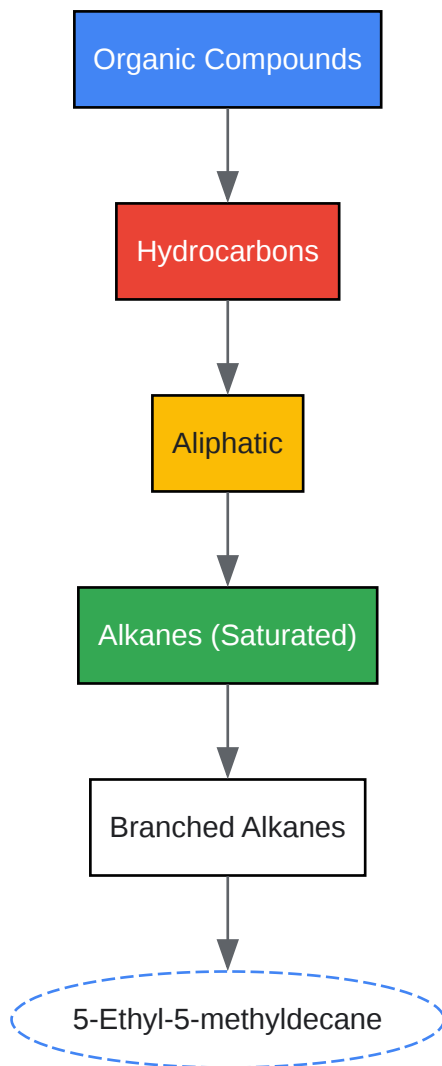
Biological Context

There is currently no specific biological activity or signaling pathway that has been described for **5-Ethyl-5-methyldecane** in the scientific literature. The compound is listed as a useful research chemical for organic synthesis.[9]

The only known biological context for this molecule is its identification as a volatile constituent of *Magnolia officinalis*. [1][3] *Magnolia officinalis* is a plant used in traditional Chinese medicine, and its bark is known to contain bioactive compounds such as magnolol and honokiol, which have been studied for their anti-inflammatory, antioxidant, and neuroprotective properties.[10][11][12] However, the specific role or function of **5-Ethyl-5-methyldecane** within the plant or its potential pharmacological effects have not been elucidated.

Given the absence of known biological signaling pathways for **5-Ethyl-5-methyldecane**, a diagram illustrating its classification within hydrocarbons is provided below to fulfill the visualization requirement.

Chemical Classification of 5-Ethyl-5-methyldecane



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Caption: Classification of **5-Ethyl-5-methyldecane** within organic compounds.

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